

An In-depth Technical Guide on 3-(4-Nitrophenyl)propionyl chloride

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Compound of Interest

Compound Name: 3-(4-Nitrophenyl)propionyl chloride

Cat. No.: B3079713

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This guide provides essential physicochemical data for **3-(4-Nitrophenyl)propionyl chloride**, a key reagent in various chemical syntheses. The information is tailored for researchers, scientists, and professionals engaged in drug development and other advanced scientific fields.

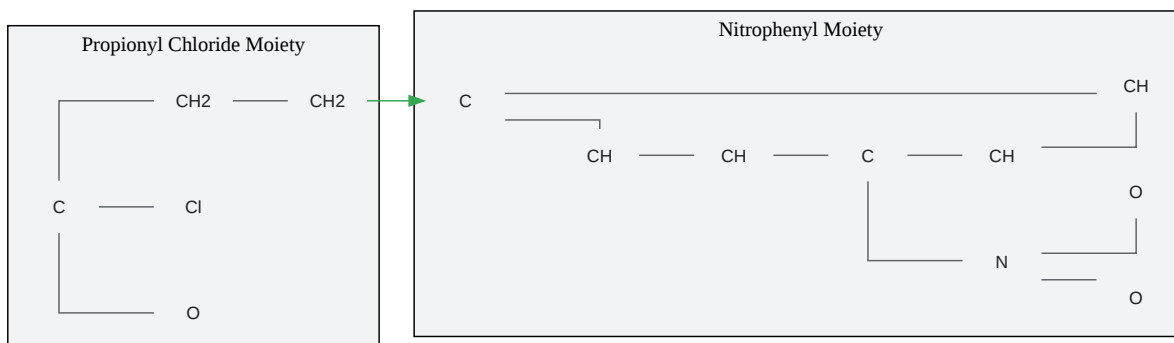
Physicochemical Properties

The fundamental molecular characteristics of **3-(4-Nitrophenyl)propionyl chloride** are summarized below. This data is crucial for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Citation
Molecular Formula	C ₉ H ₈ ClNO ₃	[1]
Molecular Weight	213.62 g/mol	[1]

Structural Information

To facilitate a deeper understanding of its chemical reactivity and steric properties, the structural formula of **3-(4-Nitrophenyl)propionyl chloride** is detailed. The molecule incorporates a nitrophenyl group attached to a propionyl chloride moiety. This combination of a reactive acyl chloride and an electron-withdrawing nitro group makes it a versatile building block in organic synthesis.



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Molecular component relationship diagram.

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References

- 1. 3-(4-Nitrophenyl)propionyl chloride | C₉H₈ClNO₃ | CID 14797360 - PubChem [pubchem.ncbi.nlm.nih.gov]
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